

Comparative Guide: Mass Spectrometry Fragmentation of Phenylalanine-d5 Weinreb Amide

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Compound of Interest

Compound Name: *N-Boc-N-methoxy-N-methyl-L-phenyl-d5-alaninamide*

Cat. No.: B563715

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Executive Summary

This technical guide provides a definitive analysis of the fragmentation patterns of L-Phenylalanine-d5 Weinreb Amide (d5-Phe-WA) compared to its non-deuterated counterpart (d0-Phe-WA).

Weinreb amides (

-methoxy-

-methanalamides) are critical synthetic intermediates for preventing over-addition of nucleophiles. In pharmacokinetic (PK) and metabolic flux studies, the d5-isotopologue serves as an essential internal standard. This guide delineates the specific mass spectral shifts caused by the deuterium labeling on the phenyl ring, providing a self-validating system for identifying this molecule in complex biological matrices.

Key Technical Insight: The d5-labeling on the aromatic ring creates a distinct

Da mass shift in the Tropylium and Immonium ion series, while leaving the Weinreb-specific neutral loss fragments structurally identical but mass-shifted in the parent ion.

Structural & Mechanistic Analysis

To interpret the mass spectrum accurately, one must understand the three distinct zones of the molecule: the Weinreb Amide Terminus, the Alpha-Carbon Backbone, and the Aromatic Side Chain.

The Deuterium Effect (d5)

The deuterium labels are located on the phenyl ring (

). This placement is strategic because it is metabolically stable against backbone hydrolysis, ensuring the label tracks the amino acid core.

- d0-Phe-WA Monoisotopic Mass: 208.12 Da (

)

- d5-Phe-WA Monoisotopic Mass: 213.15 Da (

)

Fragmentation Pathways

In Electrospray Ionization (ESI+), the molecule protonates primarily on the amide nitrogen or the alpha-amine. Collision-Induced Dissociation (CID) drives three primary pathways:

- Pathway A: Weinreb Elimination (Formation of Acylium Ion) The weakest bond in the activated complex is often the amide

bond. Cleavage expels the stable neutral species

-methoxy-

-methylamine (

, 61 Da), leaving the acylium ion.

- Diagnostic Value: Confirms the integrity of the amino acid backbone.

- Pathway B: Immonium Ion Formation Common to all amino acids, the loss of the carbonyl-amide group () generates the immonium ion ().
 - Diagnostic Value: High-intensity ion useful for precursor ion scanning.
- Pathway C: Tropylium Ion Formation The benzyl side chain rearranges to the highly stable, aromatic tropylium cation ().
 - Diagnostic Value: The definitive marker for the phenylalanine substructure.

Comparative Data: d0 vs. d5

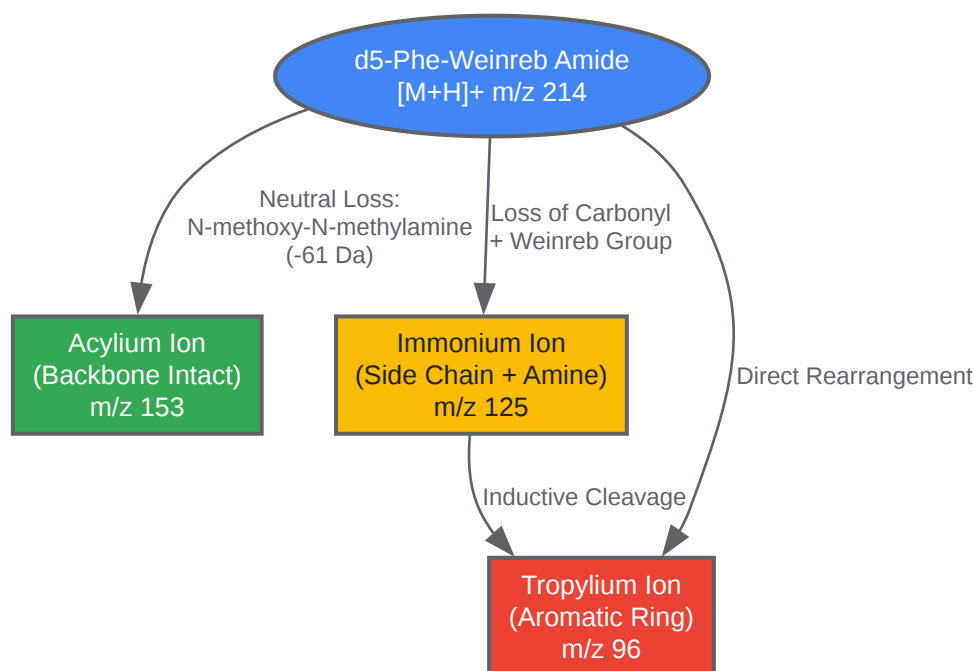
The following table summarizes the theoretical and observed

transitions. This data serves as the Pass/Fail criteria for validating the synthesis or detection of the d5-standard.

Fragment Identity	Structure	d0 (Light)	d5 (Heavy)	Mass	Interpretation
Precursor Ion		209.1	214.1	+5.0	Intact Protonated Molecule
Acylium Ion		148.1	153.1	+5.0	Loss of Weinreb Amine (61 Da)
Immonium Ion		120.1	125.1	+5.0	Characteristic Amino Acid Core
Tropylium Ion		91.1	96.1	+5.0	Critical: Ring Integrity Marker
Phenyl Ion		77.1	82.1	+5.0	High Energy Fragment

Visualizing the Fragmentation Tree

The following diagram illustrates the causal relationships between the precursor and its fragments.



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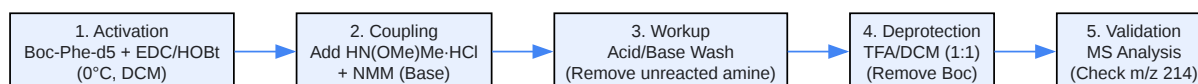
Caption: Figure 1.[1] CID Fragmentation Pathway of Phenylalanine-d5 Weinreb Amide showing the origin of diagnostic ions.

Experimental Protocol

To ensure reproducibility, the following synthesis and acquisition parameters are recommended. This protocol minimizes racemization and maximizes yield.

Synthesis Workflow (Self-Validating)

The synthesis utilizes T3P or EDC coupling to attach the Weinreb salt to the Boc-protected d5-Phenylalanine, followed by deprotection.



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Caption: Figure 2. Synthesis and Validation Workflow for d5-Phe-Weinreb Amide.

Mass Spectrometry Acquisition Parameters

Instrument: Q-TOF or Triple Quadrupole (QqQ) Ionization: Electrospray Ionization (ESI), Positive Mode

- Infusion: Dissolve standard in 50:50 MeCN:H₂O + 0.1% Formic Acid. Infuse at 10 μ L/min.
- Source Voltage: 3.5 kV (ESI+).
- Cone Voltage: 30 V (Optimized for precursor transmission).
- Collision Energy (CE):
 - Low (10-15 eV): Favors Acylium ion (153).
 - Medium (20-30 eV): Favors Immonium ion (125).
 - High (>35 eV): Favors Tropylium ion (96).

Validation Step: If you observe a peak at

91 instead of 96, your standard has undergone H/D exchange or is contaminated with non-deuterated phenylalanine.

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